

Application Notes and Protocols: Labeling "Anti-MRSA Agent 14" for Imaging

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Compound of Interest

Compound Name: Anti-MRSA agent 14

Cat. No.: B15582521

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Introduction

"**Anti-MRSA agent 14**," also identified as 14-O-[(5-ethoxycarbonyl-4,6-dimethylpyrimidine-2-yl) thioacetyl] mutilin (EDT), is a semi-synthetic pleuromutilin derivative with potent antibacterial activity against Methicillin-Resistant *Staphylococcus aureus* (MRSA).^[1] Its mechanism of action involves the disruption of the bacterial cell membrane and inhibition of metabolic processes.^[1] To facilitate preclinical development and enable studies on its pharmacokinetics, biodistribution, and target engagement, robust methods for labeling this agent for in vivo and in vitro imaging are essential.

These application notes provide detailed protocols for the fluorescent and radiolabeling of "**Anti-MRSA agent 14**," as well as methodologies for the in vitro and in vivo evaluation of the resulting imaging probes.

Agent Profile: Anti-MRSA Agent 14

Property	Value/Description	Reference
Chemical Name	14-O-[(5-ethoxycarbonyl-4,6-dimethylpyrimidine-2-yl)thioacetyl] mutilin	N/A
Synonyms	EDT, Compound C17	[1]
Mechanism of Action	Disrupts cell membrane and restrains metabolism	[1]
Reported MIC vs. MRSA	1 μ M	[1]
Reported MIC vs. <i>S. aureus</i> ATCC 6538	1 μ M	[1]
Reported MIC vs. <i>S. aureus</i> ATCC 29213	2 μ M	[1]
Reported MIC vs. <i>S. epidermidis</i> ATCC 12228	2 μ M	[1]

Labeling Strategy

The chemical structure of "**Anti-MRSA agent 14**" features an ethoxycarbonyl group on the pyrimidine ring. This ester group presents a key site for modification. The proposed labeling strategy involves a two-step process:

- **Hydrolysis:** The ethyl ester is hydrolyzed to a carboxylic acid to provide a functional handle for conjugation.
- **Conjugation:** The resulting carboxylic acid is then coupled to an amine-functionalized fluorescent dye or a chelator for radiolabeling via amide bond formation.

This approach is designed to minimize alterations to the core pleuromutilin structure and the thioacetyl side chain, which are critical for its antibacterial activity.

Experimental Protocols

Protocol 1: Modification of "Anti-MRSA Agent 14" for Labeling

This protocol describes the hydrolysis of the ethyl ester to a carboxylic acid derivative.

Materials:

- "Anti-MRSA agent 14"
- Lithium hydroxide (LiOH)
- Tetrahydrofuran (THF)
- Water (H₂O)
- Hydrochloric acid (HCl), 1M solution
- Ethyl acetate
- Brine solution
- Anhydrous sodium sulfate
- Rotary evaporator
- Thin-layer chromatography (TLC) plates
- High-performance liquid chromatography (HPLC) system

Procedure:

- Dissolve "Anti-MRSA agent 14" in a mixture of THF and water (3:1 v/v).
- Add a solution of LiOH (2 equivalents) in water to the reaction mixture.
- Stir the reaction at room temperature and monitor its progress by TLC.
- Upon completion, carefully acidify the mixture to pH 3-4 with 1M HCl.

- Extract the aqueous layer with ethyl acetate (3x).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the resulting carboxylic acid derivative by HPLC.
- Confirm the structure and purity of the product by mass spectrometry and NMR.

Protocol 2: Fluorescent Labeling with an Amine-Reactive Dye

This protocol details the conjugation of the carboxylic acid derivative of "**Anti-MRSA agent 14**" with an amine-containing fluorescent dye (e.g., a dye with a primary amine linker) using carbodiimide chemistry.

Materials:

- Carboxylic acid derivative of "**Anti-MRSA agent 14**" (from Protocol 1)
- Amine-reactive fluorescent dye (e.g., FITC-amine, Rhodamine B-amine)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-Hydroxysuccinimide (NHS)
- Anhydrous Dimethylformamide (DMF)
- Triethylamine (TEA)
- HPLC system for purification

Procedure:

- Dissolve the carboxylic acid derivative of "**Anti-MRSA agent 14**" in anhydrous DMF.

- Add EDC (1.5 equivalents) and NHS (1.2 equivalents) to the solution and stir at room temperature for 1 hour to activate the carboxylic acid.
- In a separate vial, dissolve the amine-reactive fluorescent dye (1.1 equivalents) in anhydrous DMF and add triethylamine (2 equivalents).
- Add the dye solution to the activated "**Anti-MRSA agent 14**" derivative.
- Stir the reaction mixture at room temperature overnight, protected from light.
- Monitor the reaction by TLC or HPLC.
- Upon completion, purify the fluorescently labeled product by preparative HPLC.
- Characterize the final product by mass spectrometry and determine the degree of labeling using UV-Vis spectrophotometry.

Protocol 3: Radiolabeling with Technetium-99m (^{99m}Tc)

This protocol outlines the conjugation of the carboxylic acid derivative with an amine-functionalized chelator, followed by radiolabeling with ^{99m}Tc .

Part A: Conjugation with a Chelator

Materials:

- Carboxylic acid derivative of "**Anti-MRSA agent 14**" (from Protocol 1)
- Amine-functionalized chelator (e.g., a derivative of DTPA or DOTA with a primary amine linker)
- EDC and NHS
- Anhydrous DMF
- Triethylamine
- HPLC system

Procedure:

- Follow the same procedure as in Protocol 2, substituting the fluorescent dye with the amine-functionalized chelator.
- Purify the resulting chelator-conjugated "**Anti-MRSA agent 14**" by HPLC.
- Confirm the structure by mass spectrometry.

Part B: Radiolabeling

Materials:

- Chelator-conjugated "**Anti-MRSA agent 14**"
- ^{99m}Tc -pertechnetate (eluted from a $^{99}\text{Mo}/^{99m}\text{Tc}$ generator)
- Stannous chloride (SnCl_2) solution
- Saline solution
- Radio-TLC or radio-HPLC system for quality control

Procedure:

- Dissolve the chelator-conjugated "**Anti-MRSA agent 14**" in saline.
- Add the stannous chloride solution to the vial.
- Add the ^{99m}Tc -pertechnetate solution to the mixture.
- Incubate at room temperature for 15-30 minutes.
- Determine the radiochemical purity using radio-TLC or radio-HPLC. A radiochemical purity of >95% is generally required for in vivo studies.

In Vitro Evaluation of Labeled "**Anti-MRSA Agent 14**"

Protocol 4: Determination of Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC)

Objective: To ensure that the labeling process does not significantly compromise the antibacterial activity of the agent.

Materials:

- Labeled "**Anti-MRSA agent 14**" (fluorescent or non-radioactive version of the radiolabeled conjugate)
- Unlabeled "**Anti-MRSA agent 14**" (as a control)
- MRSA strain (e.g., USA300)
- Mueller-Hinton Broth (MHB)
- 96-well microtiter plates
- Tryptic Soy Agar (TSA) plates
- Spectrophotometer

Procedure:

- MIC Determination:
 - Prepare a two-fold serial dilution of the labeled and unlabeled "**Anti-MRSA agent 14**" in MHB in a 96-well plate.
 - Inoculate each well with a standardized MRSA suspension to a final concentration of approximately 5×10^5 CFU/mL.
 - Include a positive control (bacteria without agent) and a negative control (broth only).
 - Incubate the plate at 37°C for 18-24 hours.

- The MIC is the lowest concentration of the agent that completely inhibits visible growth.
- MBC Determination:
 - From the wells of the MIC plate that show no visible growth, plate 100 μ L of the culture onto TSA plates.
 - Incubate the TSA plates at 37°C for 24 hours.
 - The MBC is the lowest concentration that results in a $\geq 99.9\%$ reduction in the initial inoculum.

In Vivo Imaging of MRSA Infection

Protocol 5: Murine Skin Infection Model

Objective: To visualize the accumulation of labeled "**Anti-MRSA agent 14**" at the site of infection.

Materials:

- Labeled "**Anti-MRSA agent 14**" (fluorescent or radiolabeled)
- Bioluminescent MRSA strain (e.g., USA300-lux)
- Female BALB/c mice (6-8 weeks old)
- Anesthesia (e.g., isoflurane)
- In vivo imaging system (e.g., IVIS for fluorescence/bioluminescence, or a small animal SPECT/CT scanner for radiolabeled compounds)
- Surgical tools for creating a wound

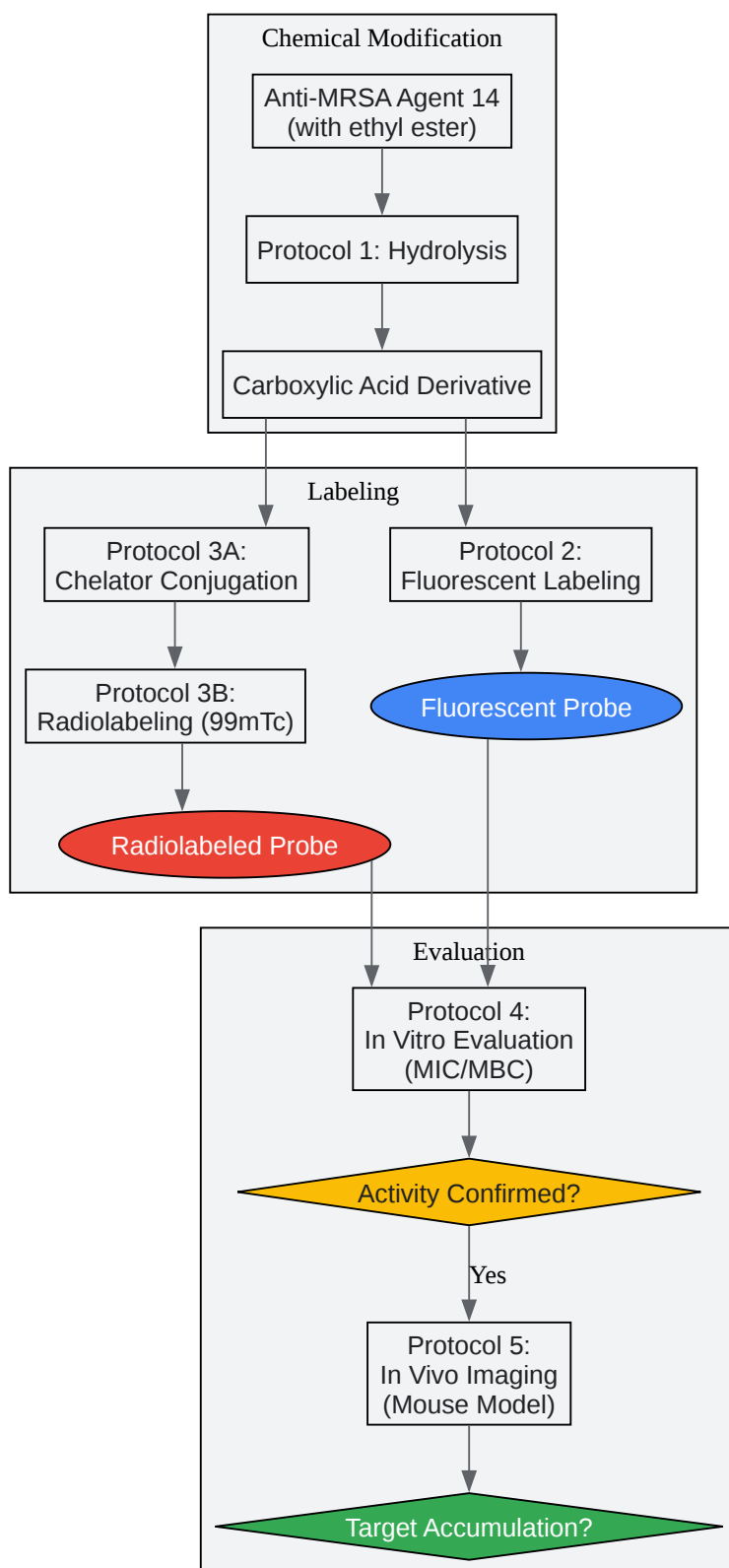
Procedure:

- Infection Model:
 - Anesthetize the mice and shave a small area on their backs.

- Create a small full-thickness skin wound using a biopsy punch or a scalpel.[2]
- Inoculate the wound with a suspension of bioluminescent MRSA.[3]
- Administration of Labeled Agent:
 - At a predetermined time post-infection (e.g., 24 hours), administer the labeled "**Anti-MRSA agent 14**" via intravenous or intraperitoneal injection.
- In Vivo Imaging:
 - At various time points after administration of the labeled agent, anesthetize the mice and perform imaging.
 - For fluorescently labeled agents, acquire fluorescence images. Also, acquire bioluminescence images to confirm the location of the infection.
 - For radiolabeled agents, perform SPECT/CT imaging.
 - Co-registration of the signal from the labeled agent with the bioluminescent signal from the bacteria will indicate target-specific accumulation.
- Ex Vivo Biodistribution (for radiolabeled agent):
 - Following the final imaging session, euthanize the mice.
 - Harvest major organs and the infected tissue.
 - Measure the radioactivity in each sample using a gamma counter to quantify the biodistribution of the radiolabeled agent.

Visualizations

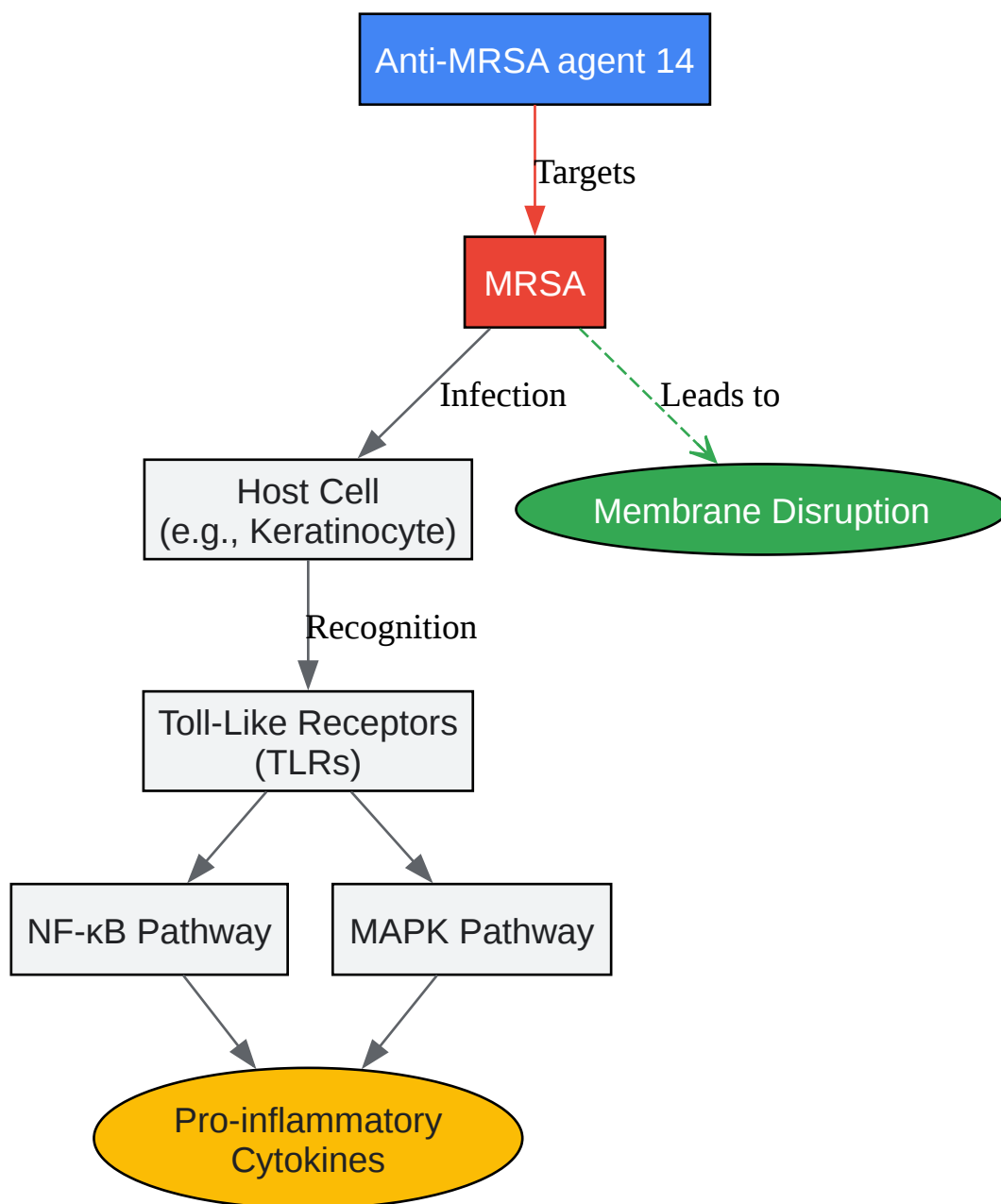
Logical Workflow for Labeling and Evaluation



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Caption: Workflow for labeling and evaluation of "Anti-MRSA agent 14".

Signaling Pathway of MRSA Infection and Potential Agent Interaction



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Caption: MRSA infection signaling and agent's proposed mechanism.

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